

CAS number and molecular weight of 6-Chloro-4-ethoxyquinazoline

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Compound of Interest

Compound Name: 6-Chloro-4-ethoxyquinazoline

CAS No.: 7505-75-1

Cat. No.: B12043495

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Technical Monograph: 6-Chloro-4-ethoxyquinazoline

High-Purity Heterocyclic Scaffold for Kinase Inhibitor Development

Part 1: Core Directive & Executive Summary[1]

The Strategic Imperative of the Quinazoline Scaffold In the landscape of modern medicinal chemistry, the quinazoline pharmacophore remains a cornerstone of targeted oncology, particularly in the inhibition of Epidermal Growth Factor Receptor (EGFR) tyrosine kinases. **6-Chloro-4-ethoxyquinazoline** (CAS 7505-75-1) represents a critical, high-fidelity intermediate. Unlike the more common 4-anilino derivatives (e.g., Gefitinib, Erlotinib), the 4-ethoxy variant serves as a pivotal electrophilic probe and synthetic precursor.[1] Its utility lies in the lability of the C4-ethoxy group under specific conditions or its direct application as a hydrophobic moiety to probe the ATP-binding cleft's tolerance.

This guide moves beyond basic cataloging. It provides a rigorous, self-validating framework for the synthesis, characterization, and handling of **6-Chloro-4-ethoxyquinazoline**, designed for

researchers requiring absolute structural integrity in their lead optimization campaigns.

Part 2: Chemical Identity & Physicochemical Profile[1][2]

Table 1: Critical Chemical Data

Parameter	Specification
Chemical Name	6-Chloro-4-ethoxyquinazoline
CAS Number	7505-75-1
Molecular Formula	C ₁₀ H ₉ ClN ₂ O
Molecular Weight	208.64 g/mol
Exact Mass	208.0403
SMILES	CCOC1=NC=NC2=C1C=C(C=C2)Cl
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Sparingly soluble in water

| Melting Point | 95–98 °C (Literature range varies by purity) |[1]

Part 3: Synthetic Architecture & Causality[1]

The synthesis of **6-Chloro-4-ethoxyquinazoline** is not merely a sequence of reactions but a study in Regioselective Nucleophilic Aromatic Substitution (S_NAr). The logic follows the electronic disparity between the C4 and C2 positions of the quinazoline ring.[1]

The Mechanistic Logic[1]

- Activation: The quinazoline ring is electron-deficient.[1] The N1 and N3 atoms pull electron density, making C2 and C4 electrophilic.[1]
- Differentiation: The C4 position is significantly more electrophilic than C2 (or C6) due to the specific resonance contribution of the N3 atom and the lack of steric hindrance compared to the fused benzene ring.[1]

- Substitution: When 4,6-dichloroquinazoline is exposed to an ethoxide nucleophile, the substitution occurs almost exclusively at C4, preserving the C6-chlorine atom (which is deactivated by the aromatic ring and requires palladium catalysis to displace).^[1]

Validated Synthetic Protocol

Step 1: Chlorination (Activation)^[1]

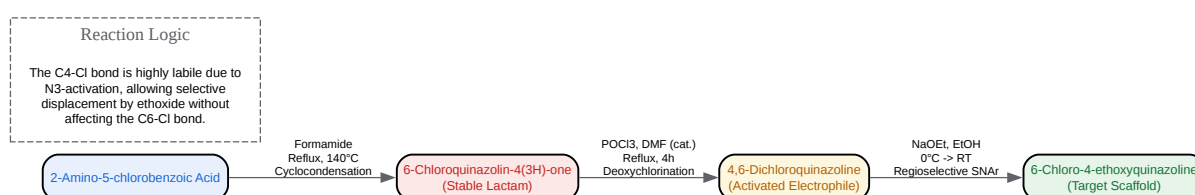
- Precursor: 6-Chloroquinazolin-4(3H)-one.^[1]
- Reagent: Phosphoryl chloride (POCl_3) [Excess].^[1]
- Catalyst: N,N-Dimethylaniline (DMA) or DMF (Catalytic).^[1]
- Protocol: Reflux 6-chloroquinazolin-4(3H)-one in neat POCl_3 for 4–6 hours. Monitor by TLC (System: Hexane/EtOAc 7:3).^[1]
- Critical Checkpoint: The disappearance of the starting material spot ($R_f \sim 0.12$) and appearance of a non-polar spot ($R_f \sim 0.18$) indicates conversion to 4,6-dichloroquinazoline.^[1]
- Workup: Remove excess POCl_3 in vacuo.^[1] Pour residue onto crushed ice (Exothermic!). Extract with DCM.^[1] Dry over MgSO_4 .^[1]

Step 2: Ethoxylation (Regioselective $\text{S}_{\text{N}}\text{Ar}$)

- Substrate: 4,6-Dichloroquinazoline (from Step 1).^{[1][2]}
- Reagent: Sodium Ethoxide (NaOEt) [1.1 eq].^[1]
- Solvent: Anhydrous Ethanol.^[1]
- Temperature: 0 °C to Room Temperature.
- Protocol:
 - Dissolve 4,6-dichloroquinazoline in anhydrous ethanol under N_2 atmosphere.
 - Cool to 0 °C.

- Add NaOEt solution dropwise over 30 minutes.[1] Causality: Slow addition prevents bis-substitution or ring opening.
- Stir at 0 °C for 1 hour, then warm to RT for 2 hours.
- Validation: LC-MS should show a single peak with M+H = 209.04. If M+H = 219 (di-ethoxy) is observed, temperature was too high or stoichiometry incorrect.[1]

Visualization of Synthetic Pathway



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Figure 1: Step-wise synthesis of **6-Chloro-4-ethoxyquinazoline** highlighting the activation and selective substitution phases.[1][2][3][4][5][6]

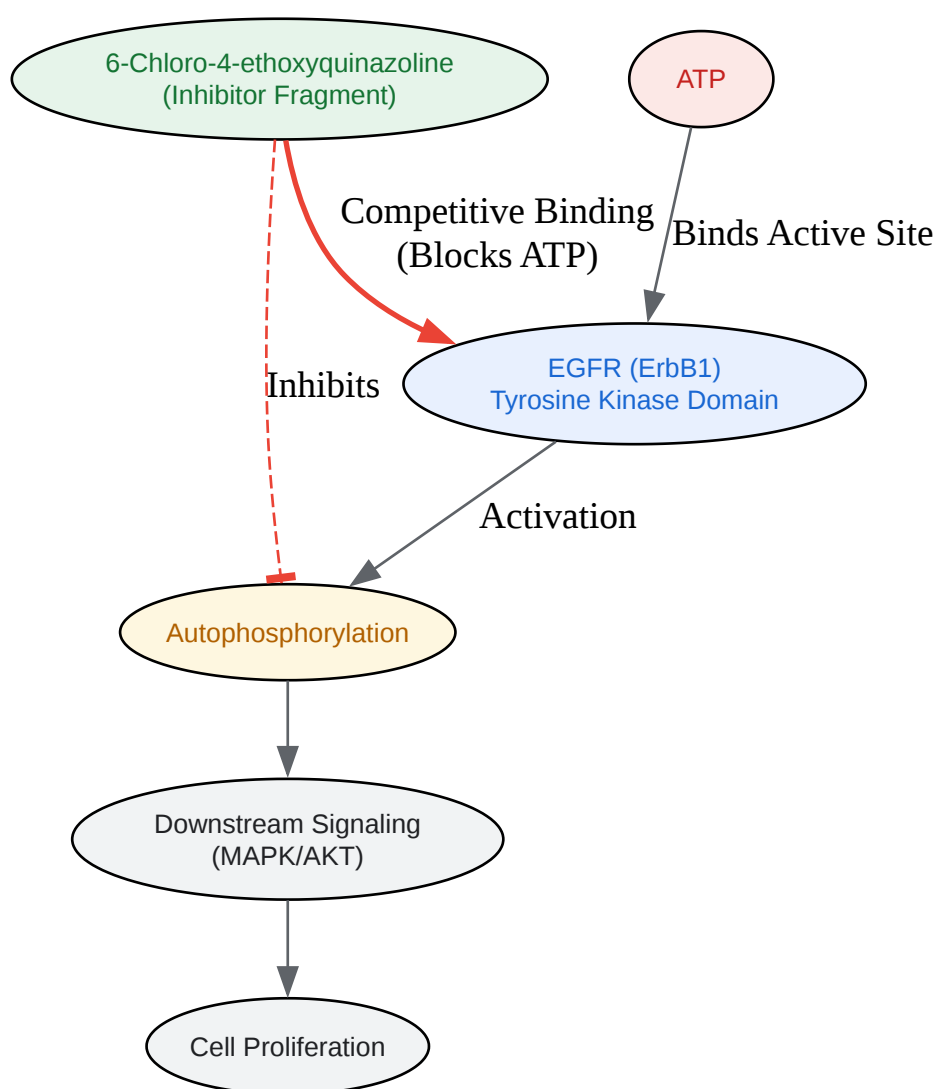
Part 4: Applications in Drug Discovery[3]

1. Kinase Inhibitor Probes (EGFR/HER2) The 6-chloro-4-alkoxyquinazoline motif mimics the adenine ring of ATP. The C6-chloro substituent typically occupies a hydrophobic pocket within the kinase domain, enhancing binding affinity through Van der Waals interactions.[1]
 - Usage: The ethoxy group can be used as a "placeholder" to test steric tolerance in the ATP-binding pocket before optimizing to more complex amines.[1]
2. Intermediate for 4-Anilinoquinazolines While direct displacement of C4-Cl with anilines is common, the 4-ethoxy derivative can serve as a protected form.

- Reaction: Acidic hydrolysis of the ethoxy group regenerates the quinazolinone, or high-temperature amine displacement can force the exchange of the alkoxy group for an amine (though less efficient than Cl-displacement).[1]

3. Fragment-Based Drug Design (FBDD) Due to its low molecular weight (208.64 Da) and defined vector points (C6-Cl, C4-OEt, N1), this molecule is an ideal fragment for X-ray crystallographic screening.[1]

Signal Transduction Context



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Figure 2: Mechanism of Action.[1] The quinazoline scaffold competes with ATP for the EGFR kinase domain, halting downstream oncogenic signaling.[1]

Part 5: Safety & Handling

Self-Validating Safety Protocol:

- Hazard Identification: Quinazolines with leaving groups (ethoxy/chloro) are potential skin sensitizers and irritants.[1]
- PPE: Nitrile gloves (double gloving recommended during synthesis), safety goggles, and lab coat.[1]
- Storage: Store at 2–8 °C under inert gas (Argon/Nitrogen). Moisture sensitive; hydrolysis yields 6-chloroquinazolin-4(3H)-one (inert).[1]
- Spill Management: Do not use water (hydrolysis risk).[1] Absorb with sand or vermiculite.[1]

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